

Investigating PTP1B Function with PTP1B-IN-13: A Technical Guide

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Compound of Interest

Compound Name: PTP1B-IN-13

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Abstract

Protein Tyrosine Phosphatase 1B (PTP1B) has emerged as a critical negative regulator in key signaling pathways, including those governing metabolic processes and cell growth. Its role in downregulating insulin and leptin signaling has positioned it as a prime therapeutic target for type 2 diabetes and obesity. Furthermore, its involvement in oncogenic signaling pathways highlights its potential as a target for cancer therapy. **PTP1B-IN-13** is a selective, allosteric inhibitor of PTP1B, offering a valuable tool for investigating the physiological and pathological functions of this enzyme. This technical guide provides an in-depth overview of **PTP1B-IN-13**, including its mechanism of action, its effects on signaling pathways, and detailed protocols for its use in experimental settings.

Introduction to PTP1B

Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase that plays a crucial role in cellular signal transduction by dephosphorylating tyrosine residues on various substrate proteins. PTP1B is a key negative regulator of the insulin and leptin signaling pathways.^[1] Overactivity of PTP1B is associated with insulin resistance and has been implicated in the pathogenesis of type 2 diabetes and obesity.^[1] Beyond its metabolic roles, PTP1B is also involved in the regulation of growth factor receptor signaling, such as the Epidermal Growth Factor Receptor (EGFR), and has been shown to promote cancer cell proliferation and survival.

PTP1B-IN-13: A Selective Allosteric Inhibitor

PTP1B-IN-13 is a selective inhibitor of PTP1B that targets an allosteric site on the enzyme.^[2]

This mode of inhibition offers the potential for greater selectivity compared to active-site inhibitors, as the allosteric site is less conserved among different protein tyrosine phosphatases.

Quantitative Data

A summary of the available quantitative data for **PTP1B-IN-13** is presented in Table 1.

Parameter	Value	Reference
IC50 (PTP1B)	1.59 μ M	^[2]

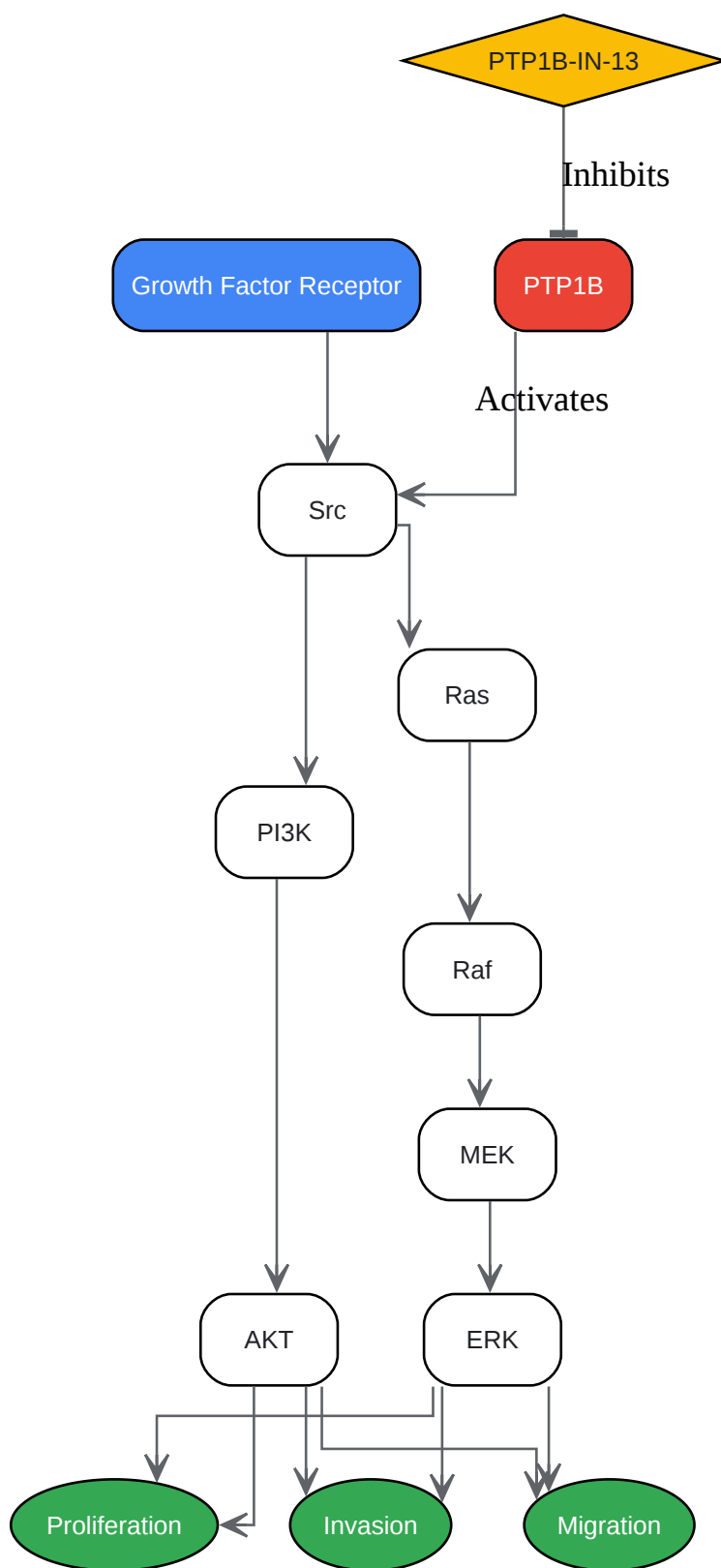
Note: Further quantitative data, such as binding affinity (Kd) and a comprehensive selectivity profile against other phosphatases (e.g., TCPTP), are not yet publicly available for **PTP1B-IN-13**.

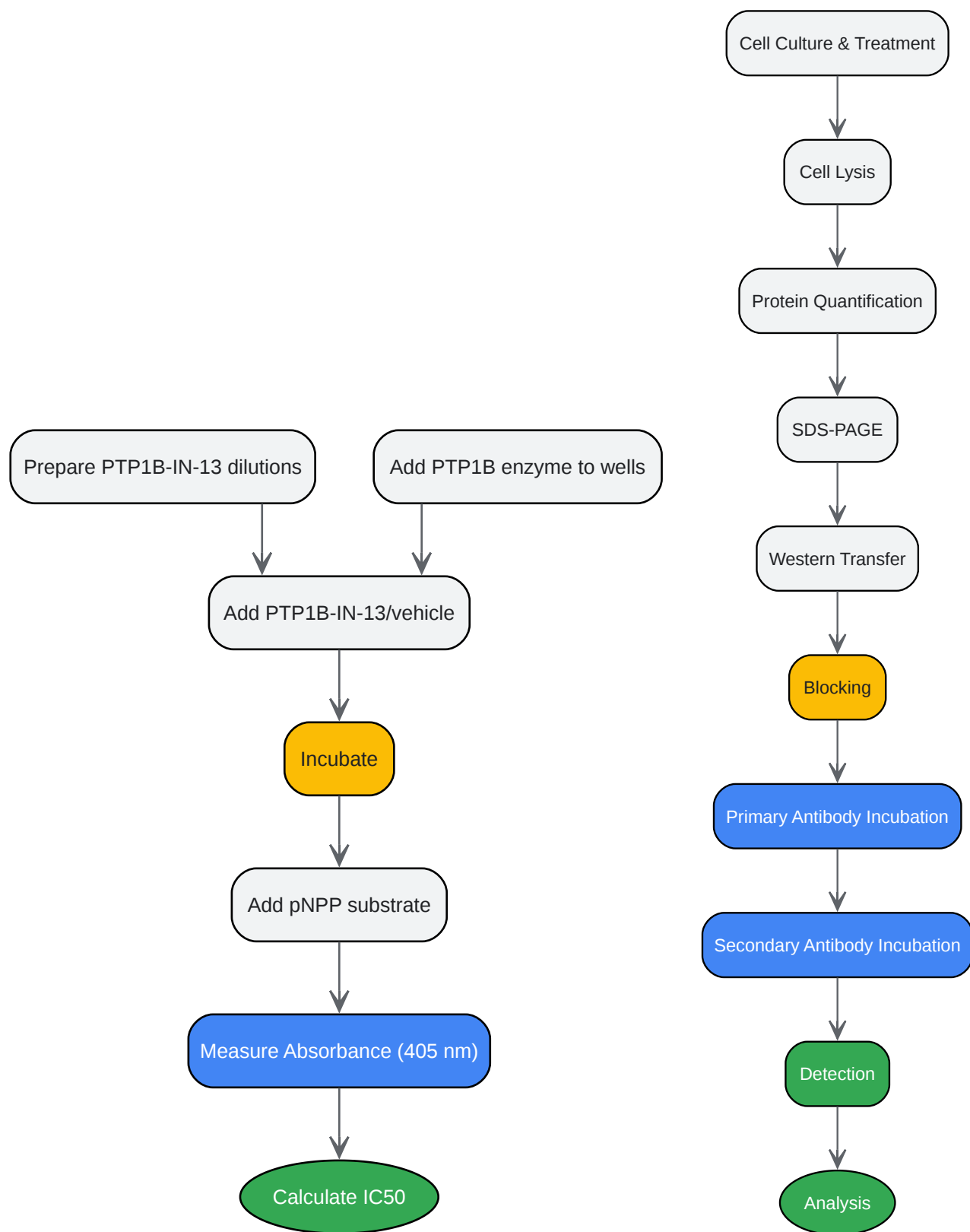
Signaling Pathways Modulated by PTP1B Inhibition

Inhibition of PTP1B by **PTP1B-IN-13** is expected to modulate several key signaling pathways.

Insulin Signaling Pathway

PTP1B negatively regulates the insulin signaling pathway by dephosphorylating the insulin receptor (IR) and its downstream substrate, Insulin Receptor Substrate 1 (IRS-1).^[3] Inhibition of PTP1B is expected to enhance and prolong insulin signaling, leading to increased glucose uptake and improved insulin sensitivity.





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